

An In-depth Technical Guide to Pentapeptide-31: Properties, Structure, and Function

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Compound of Interest

Compound Name: Pentapeptide-31

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pentapeptide-31 is a synthetic peptide that has garnered significant interest in the fields of dermatology and cosmetic science for its potential anti-aging properties. This technical guide provides a comprehensive overview of the fundamental properties, structure, and purported mechanism of action of **Pentapeptide-31**. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and skin care formulation. This document details the physicochemical characteristics of the peptide, outlines its role in modulating cellular pathways related to skin stem cell preservation, and provides representative experimental protocols for its synthesis, purification, and analysis.

Basic Properties of Pentapeptide-31

Pentapeptide-31 is a five-amino-acid peptide chain. Its fundamental properties are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Chemical Formula	C19H34N6O8	[PubChem][1]
Molecular Weight	474.5 g/mol	[PubChem][1]
Amino Acid Sequence	Alanine-Glycine-Glutamic Acid-Leucine-Serine (Abbreviated as AGELS)	[Various][2]
INCI Name	Pentapeptide-31	[CosIng][3]
CAS Number	1232137-75-5	[MCE][2]
Appearance	White to off-white powder	General
Solubility	Soluble in water	General

Structure of Pentapeptide-31

The primary structure of **Pentapeptide-31** is the linear sequence of its five constituent amino acids: Alanine-Glycine-Glutamic Acid-Leucine-Serine, with the C-terminus typically amidated (AGELS-NH₂).

Due to its relatively short length and lack of complex secondary structure-inducing residues, **Pentapeptide-31** is a highly flexible molecule. As such, a definitive three-dimensional crystalline structure has not been reported. Its biological activity is likely dictated by its primary sequence, which allows it to interact with specific cellular receptors or enzymes.

Mechanism of Action and Signaling Pathways

Pentapeptide-31 is reported to exert its anti-aging effects primarily by preserving the niche of epidermal stem cells and optimizing the skin's self-rejuvenation potential. It is commercially available under the trade name Survixyl IS™, which is marketed to boost the "Stemness Recovery Complex". This complex is associated with several key biomarkers crucial for maintaining a youthful and healthy epidermis.

The proposed mechanism involves the modulation of key proteins within the epidermal stem cell environment, including:

- Keratin 15 (K15): A marker for epidermal stem cells.
- β 1-Integrin: A cell adhesion molecule essential for stem cell maintenance and signaling.
- p63: A transcription factor vital for the regenerative capacity of epithelial stem cells.

The following diagram illustrates a proposed signaling pathway for **Pentapeptide-31**'s action on epidermal stem cells.



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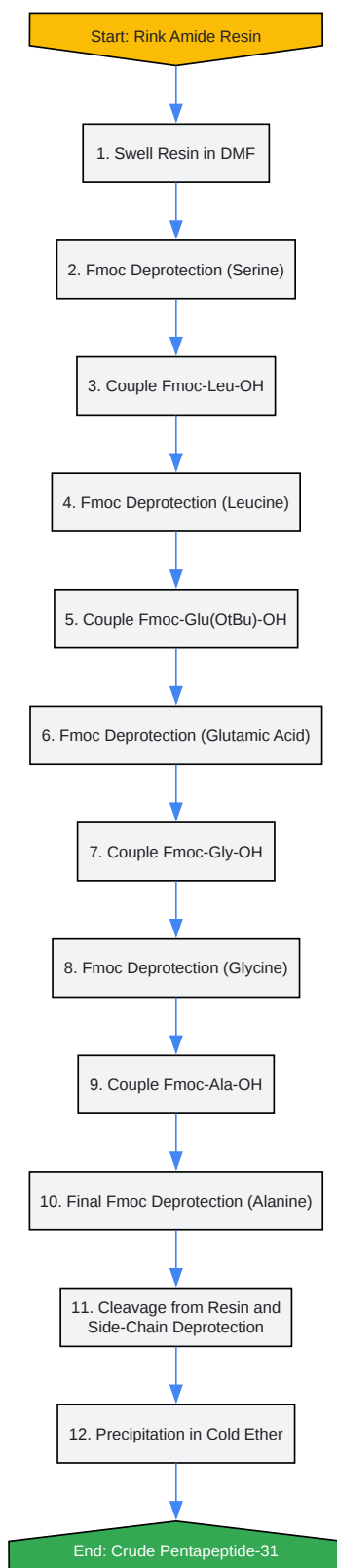
Proposed signaling pathway of **Pentapeptide-31**.

Experimental Protocols

The following sections provide detailed, representative methodologies for the synthesis, purification, and analysis of **Pentapeptide-31**. These protocols are based on standard laboratory practices for peptide chemistry.

Synthesis of Pentapeptide-31 via Solid-Phase Peptide Synthesis (SPPS)

Solid-phase peptide synthesis is the most common method for producing peptides of this length. The Fmoc/tBu strategy is widely used.



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Workflow for the solid-phase synthesis of **Pentapeptide-31**.

Materials:

- Rink Amide resin
- Fmoc-Ser(tBu)-OH, Fmoc-Leu-OH, Fmoc-Glu(OtBu)-OH, Fmoc-Gly-OH, Fmoc-Ala-OH
- N,N-Dimethylformamide (DMF)
- Piperidine
- Dichloromethane (DCM)
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure®
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Water
- Cold diethyl ether

Protocol:

- Resin Swelling: Swell the Rink Amide resin in DMF for 30 minutes.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5 minutes, then repeat for 15 minutes to remove the Fmoc protecting group from the serine residue. Wash thoroughly with DMF and DCM.
- Amino Acid Coupling (Leucine): Dissolve Fmoc-Leu-OH, DIC, and OxymaPure® in DMF. Add this solution to the resin and agitate for 2 hours. Wash the resin with DMF and DCM.
- Repeat Deprotection and Coupling: Repeat steps 2 and 3 for the remaining amino acids in the sequence (Glutamic Acid, Glycine, Alanine), using the appropriate protected amino acid for each cycle.

- **Final Deprotection:** After the final coupling, perform a final Fmoc deprotection as described in step 2.
- **Cleavage and Side-Chain Deprotection:** Treat the resin with a cleavage cocktail of TFA/TIS/Water (95:2.5:2.5) for 2-3 hours to cleave the peptide from the resin and remove the side-chain protecting groups.
- **Precipitation and Collection:** Filter the cleavage mixture and precipitate the crude peptide by adding it to cold diethyl ether. Centrifuge to pellet the peptide, decant the ether, and dry the peptide under vacuum.

Purification of Pentapeptide-31 by Reverse-Phase HPLC

The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).

Materials:

- Crude **Pentapeptide-31**
- Water with 0.1% TFA (Mobile Phase A)
- Acetonitrile with 0.1% TFA (Mobile Phase B)
- C18 HPLC column

Protocol:

- **Sample Preparation:** Dissolve the crude peptide in a minimal amount of Mobile Phase A.
- **Column Equilibration:** Equilibrate the C18 column with 95% Mobile Phase A and 5% Mobile Phase B.
- **Elution Gradient:** Inject the dissolved sample onto the column. Elute the peptide using a linear gradient of increasing Mobile Phase B (e.g., 5% to 65% over 60 minutes) at a constant flow rate.

- **Fraction Collection:** Monitor the eluate at 214 nm and 280 nm. Collect fractions corresponding to the major peak.
- **Purity Analysis:** Analyze the purity of the collected fractions using analytical RP-HPLC.
- **Lyophilization:** Pool the pure fractions and lyophilize to obtain the purified **Pentapeptide-31** as a white powder.

Analysis and Characterization

The identity and purity of the synthesized peptide should be confirmed using analytical techniques.

Analytical Method	Purpose	Expected Result for Pentapeptide-31
Analytical RP-HPLC	To assess the purity of the final product.	A single major peak, indicating >95% purity.
Mass Spectrometry (e.g., ESI-MS)	To confirm the molecular weight and identity of the peptide.	A mass peak corresponding to the calculated molecular weight (474.5 Da).
Amino Acid Analysis	To determine the amino acid composition and concentration.	Stoichiometric ratios of Ala, Gly, Glu, Leu, and Ser.

In Vitro and In Vivo Studies

The biological activity of **Pentapeptide-31** is typically assessed through a series of in vitro and ex vivo studies on human skin cells and tissues. In vivo studies on human volunteers are also conducted to evaluate its efficacy in improving skin appearance.

Commonly Employed Assays:

- **Cell Viability Assays (e.g., MTT):** To determine the non-toxic concentration range of the peptide.

- Gene Expression Analysis (e.g., qPCR): To measure the effect of the peptide on the expression of genes related to the "Stemness Recovery Complex" (e.g., KRT15, ITGB1, TP63).
- Immunofluorescence Staining: To visualize the expression and localization of key proteins in treated cells or skin explants.
- Clinical Efficacy Studies: To assess the impact on skin parameters such as wrinkle depth, firmness, and overall appearance in human subjects.

Conclusion

Pentapeptide-31 is a well-defined synthetic peptide with promising applications in anti-aging skin care. Its mechanism of action, centered on the preservation of the epidermal stem cell niche, provides a targeted approach to maintaining skin health and vitality. The experimental protocols outlined in this guide offer a framework for the synthesis, purification, and characterization of this and similar peptides, facilitating further research and development in the field of cosmetic science and dermatology. As research continues, a more detailed understanding of the intricate signaling pathways modulated by **Pentapeptide-31** will likely emerge, further solidifying its role as a valuable active ingredient.

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